

# A Comprehensive Technical Guide to Nickel Octaethylporphyrin

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## Compound of Interest

Compound Name: Nickel octaethylporphyrin

Cat. No.: B15555982

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For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical compounds in use is paramount. This guide provides an in-depth look at **Nickel Octaethylporphyrin**, including its Chemical Abstracts Service (CAS) number and critical safety data to ensure safe handling and application in a laboratory setting.

## Core Identification

CAS Number: 24803-99-4<sup>[1]</sup><sup>[2]</sup>

**Nickel Octaethylporphyrin**, also known as 2,3,7,8,12,13,17,18-Octaethyl-21H,23H-porphine nickel(II), is a synthetic porphyrin.<sup>[2]</sup> It is recognized for its use as a catalyst in chemical synthesis.<sup>[2]</sup>

## Safety and Hazard Information

Proper handling of **Nickel Octaethylporphyrin** is crucial to ensure laboratory safety. The following tables summarize the key safety data based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## GHS Hazard Classification

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed[3]
Acute Toxicity, Dermal	4	Warning	H312: Harmful in contact with skin[3]
Acute Toxicity, Inhalation	4	Warning	H332: Harmful if inhaled[3]

## GHS Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[4]
P264	Wash hands thoroughly after handling.[4]
P270	Do not eat, drink or smoke when using this product.[3]
P271	Use only outdoors or in a well-ventilated area.[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
P302+P352	IF ON SKIN: Wash with plenty of water.[5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[5]
P330	Rinse mouth.[3][5]
P362+P364	Take off contaminated clothing and wash it before reuse.[3]
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[3]

## Experimental Protocols

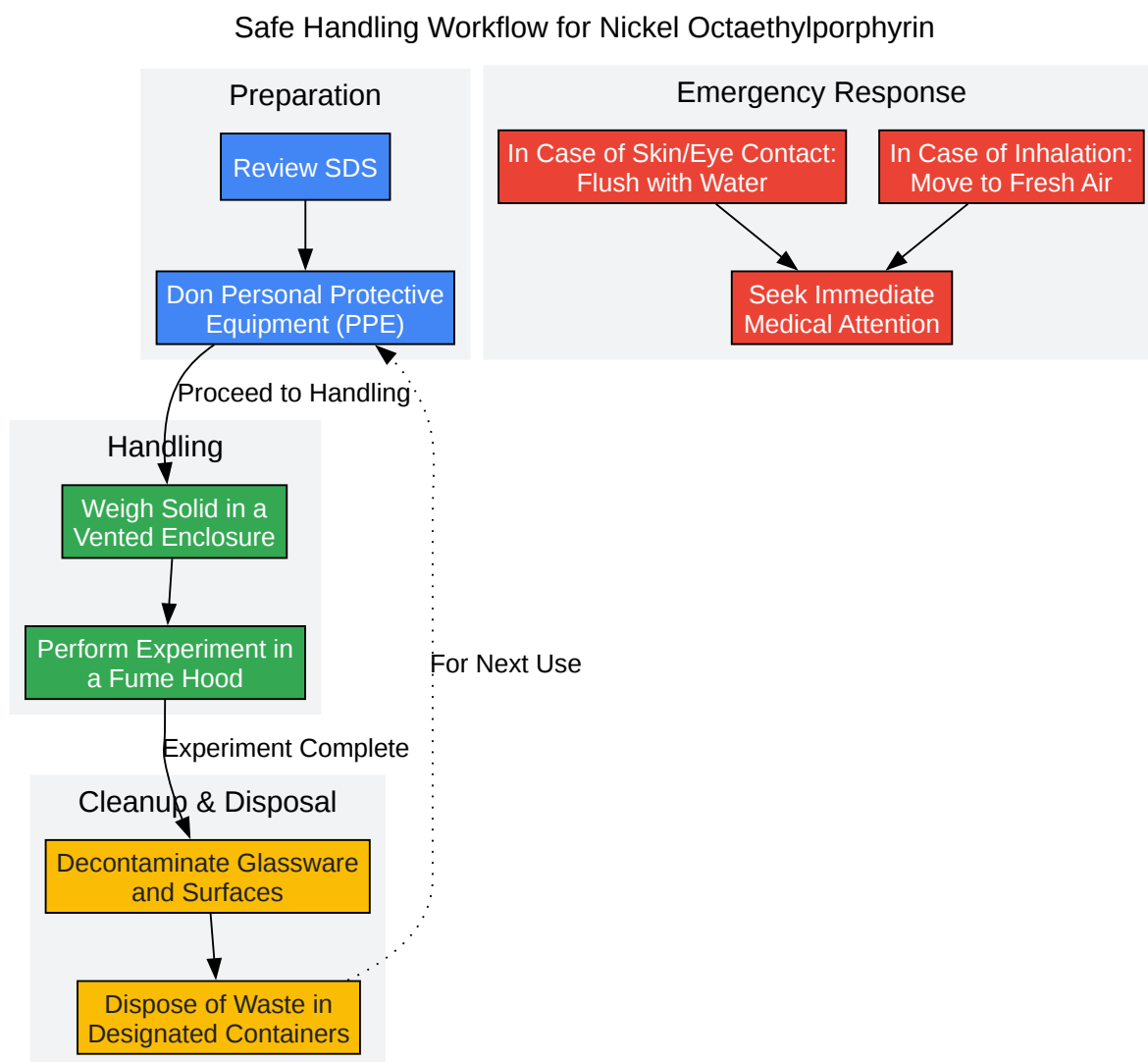
While specific, detailed experimental protocols for novel applications of **Nickel Octaethylporphyrin** are often proprietary or published in peer-reviewed literature, a general procedure for its synthesis and handling can be outlined.

## General Synthesis Method

**Nickel octaethylporphyrin** can be synthesized through the metalation of 2,3,7,8,12,13,17,18-Octaethyl-21H,23H-porphine with a nickel(II) salt.[2] This typically involves dissolving the free-base porphyrin in a suitable organic solvent, followed by the addition of a nickel(II) salt, such as nickel(II) chloride or nickel(II) acetate. The reaction mixture is then heated to facilitate the insertion of the nickel ion into the porphyrin core. Progress of the reaction can be monitored by techniques such as UV-Vis spectroscopy. Upon completion, the product is typically purified by chromatography.

## Safe Handling Protocol

A standardized workflow for handling **Nickel Octaethylporphyrin** in a research setting is crucial to minimize exposure and ensure safety.



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Caption: Workflow for the safe handling of **Nickel Octaethylporphyrin**.

This workflow emphasizes the importance of preparation, careful handling within designated safety enclosures, proper cleanup and disposal, and clear emergency procedures. Adherence to these steps is essential for maintaining a safe laboratory environment when working with this and other potentially hazardous chemical compounds.

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## References

- 1. nickel(II) octaethylporphyrin | CAS 24803-99-4 | PorphyChem [shop.porphychem.com]
- 2. 2,3,7,8,12,13,17,18-OCTAETHYL-21H,23H-PORPHINE NICKEL(II) CAS#: 24803-99-4 [amp.chemicalbook.com]
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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Nickel Octaethylporphyrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555982#nickel-octaethylporphyrin-cas-number-and-safety-data]

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